

Application Notes and Protocols for NSC 109555 in Kinase Assays

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B10752343

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These application notes provide comprehensive protocols for utilizing **NSC 109555**, a selective and reversible ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), in both biochemical and cell-based kinase assays. This document is intended for researchers, scientists, and drug development professionals investigating Chk2 signaling and developing novel therapeutics.

Introduction

NSC 109555 is a potent inhibitor of Chk2, a critical serine/threonine kinase involved in the DNA damage response pathway.[1][2][3] Activated by DNA damage, Chk2 phosphorylates a variety of downstream substrates to induce cell cycle arrest, DNA repair, or apoptosis.[3] Due to its central role in maintaining genomic integrity, Chk2 is a significant target in cancer therapy. **NSC 109555** offers a valuable tool for studying Chk2 function and for the development of novel anti-cancer agents. These protocols detail its use in both biochemical assays to determine its direct inhibitory activity against Chk2 and in cell-based assays to assess its effects on Chk2 signaling within a cellular context.

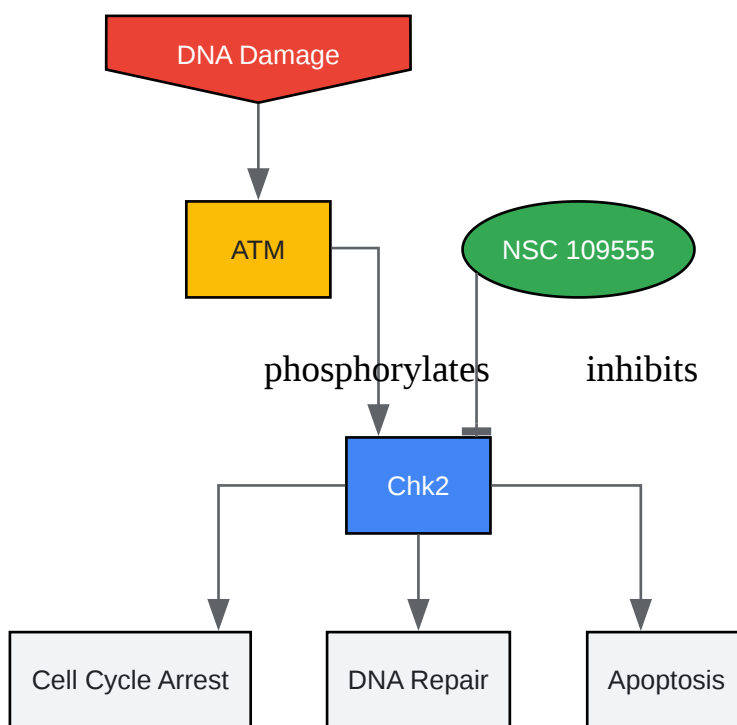
Data Presentation

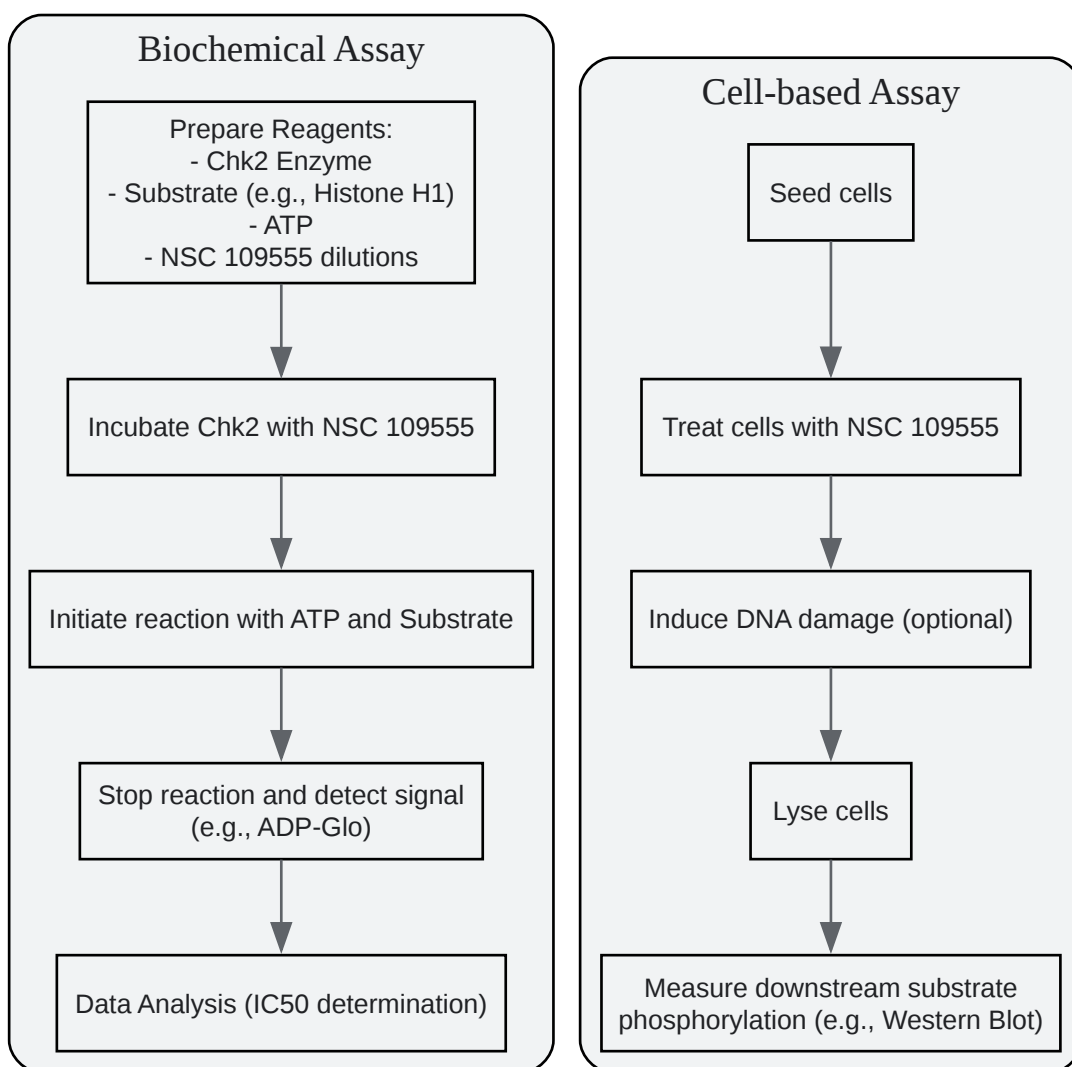
The inhibitory activity of **NSC 109555** against various kinases is summarized below. The half-maximal inhibitory concentration (IC50) is a measure of the inhibitor's potency.

Kinase Target	IC50 (nM)	Assay Conditions
Chk2	200 - 240	Cell-free kinase assay[1][2][3]
Chk1	>10,000	Cell-free kinase assay
Brk	210	Cell-free kinase assay[2]
c-Met	6,000	Cell-free kinase assay[2]
IGFR	7,400	Cell-free kinase assay[2]
LCK	7,100	Cell-free kinase assay[2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Chk2 signaling pathway and the general experimental workflows for biochemical and cell-based kinase assays.





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References

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- 3. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for NSC 109555 in Kinase Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10752343/docs#application-notes-and-protocols-for-nsc-109555-in-kinase-assays>]

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